

# 2-(4-Methylbenzylidene)malononitrile crystal structure

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## Compound of Interest

Compound Name:	2-(4-Methylbenzylidene)malononitrile
Cat. No.:	B052347

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An In-depth Technical Guide to the Crystal Structure of **2-(4-Methylbenzylidene)malononitrile**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the crystal structure of **2-(4-methylbenzylidene)malononitrile**, a compound of interest in synthetic chemistry and potentially in drug design, given the pharmacological activity of related benzylidenemalononitrile derivatives. This document compiles crystallographic data, experimental protocols for synthesis and crystallization, and a visual representation of the experimental workflow. The molecule, with the chemical formula  $C_{11}H_8N_2$ , is noted to be approximately planar.<sup>[1][2]</sup> In its crystalline form, molecules are arranged in a head-to-tail stacking fashion.<sup>[1][2]</sup> Notably, there are no significant intermolecular interactions observed in the crystal structure.<sup>[1][2]</sup> Benzylidenemalononitrile derivatives are recognized as valuable reagents in the creation of various heterocyclic compounds.<sup>[1][2]</sup>

## Crystal Structure and Crystallographic Data

The crystal structure of **2-(4-methylbenzylidene)malononitrile** was determined by single-crystal X-ray diffraction. The compound crystallizes in a triclinic system with the P-1 space group.<sup>[3]</sup> The molecule is nearly planar, with a root-mean-square deviation of 0.023 Å for all non-hydrogen atoms.<sup>[1][2]</sup>

**Table 1: Crystal Data and Structure Refinement**

Parameter	Value	Reference
Empirical Formula	<chem>C11H8N2</chem>	<a href="#">[1]</a>
Formula Weight (M <sub>r</sub> )	168.19	<a href="#">[1]</a>
Crystal System	Triclinic	<a href="#">[1]</a>
Space Group	P-1	<a href="#">[3]</a>
Unit Cell Dimensions		
a (Å)	7.0043 (5)	<a href="#">[1]</a> <a href="#">[2]</a>
b (Å)	7.5270 (5)	<a href="#">[1]</a> <a href="#">[2]</a>
c (Å)	9.5396 (6)	<a href="#">[1]</a> <a href="#">[2]</a>
α (°)	106.757 (4)	<a href="#">[1]</a> <a href="#">[2]</a>
β (°)	96.592 (4)	<a href="#">[1]</a> <a href="#">[2]</a>
γ (°)	105.204 (4)	<a href="#">[1]</a> <a href="#">[2]</a>
Volume (V) (Å <sup>3</sup> )	454.75 (5)	<a href="#">[1]</a> <a href="#">[2]</a>
Z	2	<a href="#">[1]</a> <a href="#">[2]</a>
Data Collection		
Diffractometer	Bruker X8 APEX	<a href="#">[1]</a>
Radiation	Mo Kα	<a href="#">[1]</a>
Temperature (K)	296	<a href="#">[1]</a>
Measured Reflections	7629	<a href="#">[1]</a>
Independent Reflections	1923	<a href="#">[1]</a>
R <sub>int</sub>	0.022	<a href="#">[1]</a>
Refinement		
R[F <sup>2</sup> > 2σ(F <sup>2</sup> )]	0.046	<a href="#">[1]</a>
wR(F <sup>2</sup> )	0.132	<a href="#">[1]</a>

Goodness-of-fit (S)	1.06	<a href="#">[1]</a>
CCDC Number	1033522	<a href="#">[1]</a>

## Experimental Protocols

### Synthesis of 2-(4-Methylbenzylidene)malononitrile

The synthesis of the title compound is achieved through a Knoevenagel condensation reaction.

[\[4\]](#)

#### Materials:

- 4-methylbenzaldehyde (10 mmol)
- Malononitrile (10 mmol)
- Phosphorus pentoxide (3.54 mmol)
- Absolute ethanol (25 ml)
- Petroleum ether
- Crushed ice

#### Procedure:

- In a 250 ml round-bottom flask, 4-methylbenzaldehyde, malononitrile, and phosphorus pentoxide were combined in absolute ethanol.[\[1\]](#)
- The mixture was stirred mechanically for ten minutes.[\[1\]](#)
- The reaction mixture was then heated to reflux using a water bath, with the reaction progress monitored by Thin Layer Chromatography (TLC).[\[1\]](#)
- Upon completion, the reaction mixture was poured onto crushed ice.[\[1\]](#)
- Stirring of the mixture resulted in the separation of the desired product.[\[1\]](#)

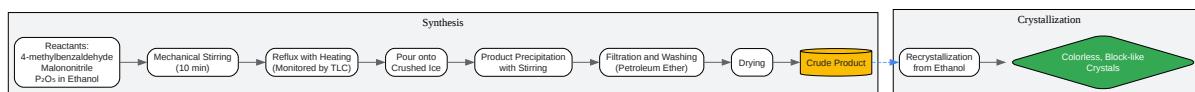
- The solid product was collected by filtration, washed with petroleum ether, and dried.[1]

## Crystallization

Single crystals suitable for X-ray diffraction were obtained by recrystallization from ethanol, yielding block-like colorless crystals.[1] The reported melting point of the crystallized product is 404 K.[1][2]

## Experimental Workflow

The following diagram illustrates the workflow for the synthesis and crystallization of **2-(4-methylbenzylidene)malononitrile**.



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